

Topic: Heck Coupling Reaction Using 1-Ethenyl-4-methoxy-2-methylbenzene

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Compound of Interest

Compound Name: 1-Ethenyl-4-methoxy-2-methylbenzene

CAS No.: 22572-29-8

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Guide to the Mizoroki-Heck Cross-Coupling of 1-Ethenyl-4-methoxy-2-methylbenzene: A Protocol for Stilbene Synthesis

Introduction

The palladium-catalyzed Mizoroki-Heck reaction stands as a pillar of modern organic synthesis, enabling the formation of carbon-carbon bonds by coupling unsaturated halides with alkenes.

[1] This powerful transformation, for which Richard F. Heck was a co-recipient of the 2010 Nobel Prize in Chemistry, provides a direct and reliable route to substituted alkenes.[1]

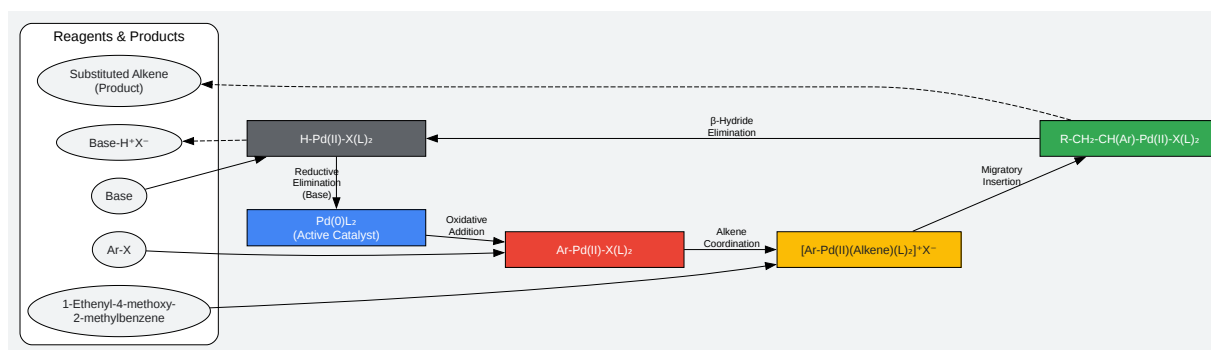
This guide focuses on the application of the Mizoroki-Heck reaction to **1-Ethenyl-4-methoxy-2-methylbenzene**, a substituted styrene. The electronic and steric features of this substrate—an electron-donating methoxy group and a sterically influential ortho-methyl group—present unique considerations for reaction optimization and regioselectivity. By coupling this vinylarene with various aryl halides, complex stilbene derivatives can be synthesized, which are valuable scaffolds in medicinal chemistry and materials science.[2][3][4] This document provides a

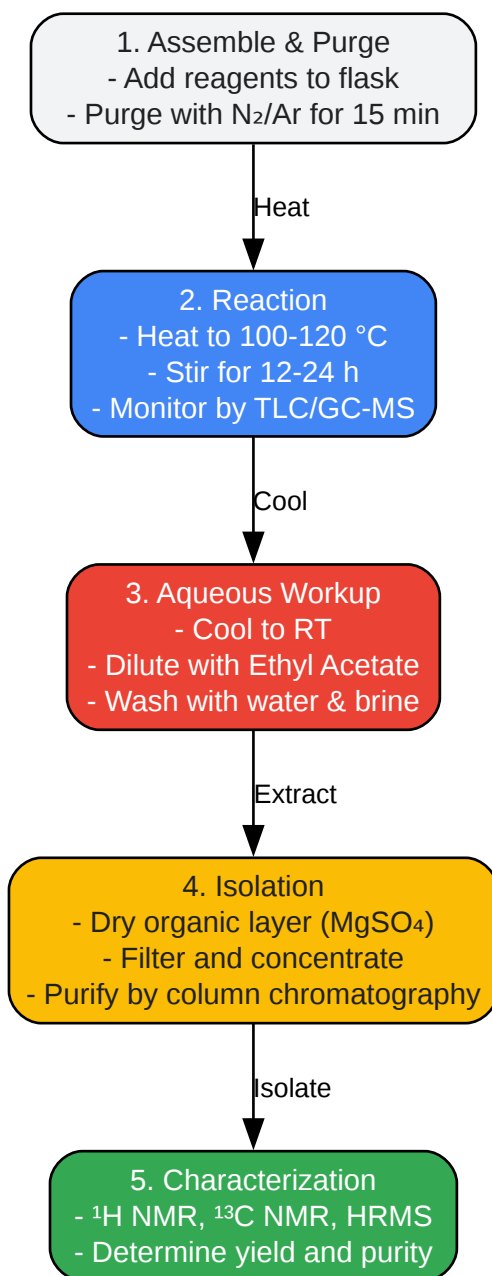
detailed mechanistic overview, a discussion of critical reaction parameters, a step-by-step experimental protocol, and a comprehensive troubleshooting guide tailored for researchers in drug development and chemical synthesis.

The Mizoroki-Heck Catalytic Cycle: A Mechanistic Overview

The reaction proceeds through a well-established Pd(0)/Pd(II) catalytic cycle.^{[1][5][6]} Understanding each step is fundamental to optimizing reaction conditions and troubleshooting outcomes. The cycle can be broken down into four key stages:

- **Oxidative Addition:** The active Pd(0) catalyst, typically stabilized by phosphine ligands, initiates the cycle by inserting into the aryl-halide (Ar-X) bond. This oxidative addition forms a square planar Pd(II) complex. The reactivity of the aryl halide generally follows the trend $I > Br > OTf \gg Cl$.^[5]
- **Alkene Coordination and Migratory Insertion:** The alkene, in this case, **1-Ethenyl-4-methoxy-2-methylbenzene**, coordinates to the Pd(II) center. This is followed by a syn-migratory insertion of the alkene into the Pd-Aryl bond, a step often referred to as carbopalladation. This step forms a new carbon-carbon bond and is critical for determining the regioselectivity of the final product.^[7]
- **Syn-β-Hydride Elimination:** For the reaction to proceed to the desired product, the organopalladium intermediate must have a hydrogen atom on a carbon adjacent (β) to the palladium. A rotation around the newly formed C-C bond aligns a β-hydrogen syn-coplanar to the palladium, allowing for its elimination. This step forms the substituted alkene product and a hydrido-palladium(II) complex.^[5]
- **Catalyst Regeneration:** A stoichiometric amount of base is required to neutralize the generated hydrohalic acid (HX) and facilitate the reductive elimination of HX from the hydrido-palladium(II) complex. This regenerates the active Pd(0) catalyst, allowing it to re-enter the catalytic cycle.^[6]





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Sources

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